

A Comparative Guide to the Solvent Properties of 1-Ethyl-2,3-dimethylbenzene

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Compound of Interest

Compound Name: 1-Ethyl-2,3-dimethylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of the solvent properties of **1-Ethyl-2,3-dimethylbenzene**, an aromatic hydrocarbon, against a range of commonly used laboratory and industrial solvents. The selection of an appropriate solvent is critical in chemical synthesis, purification, and formulation, directly impacting reaction efficiency, product purity, and safety. This document presents key physical and chemical data in a comparative format to aid in solvent selection for research, development, and manufacturing applications.

Comparative Analysis of Solvent Properties

1-Ethyl-2,3-dimethylbenzene belongs to the family of substituted benzene compounds and is utilized in specialty chemical production and as a solvent in various industrial processes.[1] Its nonpolar nature makes it effective for dissolving other nonpolar substances and it is highly soluble in many organic solvents like hexane and ether.[1] The following table summarizes its key properties alongside those of other common organic solvents, providing a basis for comparison.



Propert y	1-Ethyl- 2,3- dimethy Ibenzen e	Toluene	o- Xylene	Acetone	Ethanol	Dichlor ometha ne	n- Hexane
CAS Number	933-98- 2[2][3]	108-88-3	95-47-6	67-64-1	64-17-5	75-09-2	110-54-3
Molecula r Formula	C10H14[2]	C7H8	C ₈ H ₁₀	C₃H ₆ O	C ₂ H ₆ O	CH ₂ Cl ₂	C6H14
Molecula r Weight (g/mol)	134.22[1] [2]	107.14	106.16	58.08[5]	46.07[5]	84.93	86.18
Boiling Point (°C)	188 - 194[3][6]	110.6	144	56.2[5]	78.5[5]	39.8	68.7
Melting Point (°C)	-36.5 to -50[1][3] [6]	-95	-25.2	-94.3[5]	-114.1[5]	-96.7	-95.3
Density (g/cm³ at 20°C)	0.8747 - 0.892[1] [2]	0.867	0.88	0.786[5]	0.789[5]	1.326	0.659
Water Solubility	Insoluble[1]	0.05 g/100mL	0.0175 g/100mL	Miscible[5]	Miscible[5]	1.3 g/100mL	Insoluble
Dielectric Constant (at 20°C)	N/A	2.38	2.57	20.7[5]	24.6[5]	9.08	1.88
Flash Point (°C)	51[2][3]	4.4	32	-18[5]	13[5]	N/A	-22

Experimental Protocols



The data presented in this guide are determined by standardized experimental methods. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally accepted guidelines for testing chemical properties.[1][7][8][9] Similarly, ASTM International publishes technical standards for materials, products, systems, and services. The following are summaries of typical protocols for determining the key solvent properties listed above.

Determination of Boiling Point (OECD TG 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure. This property is a crucial indicator of a solvent's volatility.

- Apparatus: A distillation flask, condenser, thermometer, and a heating source (e.g., heating mantle or oil bath). The capillary method is also widely used for small sample volumes.[6][10]
 [11]
- Method (Distillation):
 - The solvent is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
 - The solvent is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then enters the condenser.
 - The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point.[12]
- · Method (Capillary Thiele Tube):
 - A small amount of the liquid is placed in a sample tube, and a capillary tube (sealed at one end) is inverted and placed inside.
 - The assembly is attached to a thermometer and heated in a Thiele tube containing oil.



- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat is removed, and the temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[13]

Determination of Density (ASTM D4052, ASTM D2111)

Density is the mass of a substance per unit volume and is essential for quality control and material identification.[2][14]

- Apparatus: A pycnometer (a glass flask with a precise volume), a digital density meter, or a hydrometer, and an analytical balance.
- Method (Pycnometer):
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with the solvent, ensuring no air bubbles are trapped, and the stopper is inserted. The temperature of the solvent is recorded.
 - The filled pycnometer is weighed again.
 - The mass of the solvent is calculated by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the solvent by the known volume of the pycnometer. This procedure is often repeated for precision.[4]
- Method (Digital Density Meter): Modern digital density meters measure the oscillation of a U-shaped tube filled with the sample to determine its density with high precision.[15]

Determination of Water Solubility (OECD TG 105 / ASTM E1148)

Water solubility is a critical parameter for assessing the environmental fate of a chemical and its applications in aqueous systems.[16]

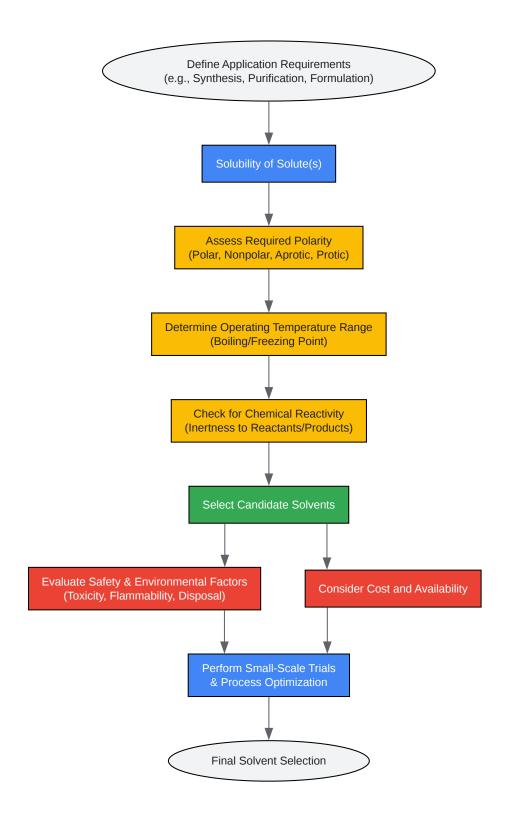


- Apparatus: Flask with a stirrer, constant temperature bath, and an analytical method for determining the concentration of the substance in water (e.g., chromatography, spectroscopy).
- Method (Flask Method):
 - An excess amount of the solvent is added to a known volume of purified water in a flask.
 - The flask is sealed and agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After agitation, the mixture is allowed to stand to let the undissolved solvent separate.
 - A sample of the aqueous phase is carefully taken, ensuring no undissolved solvent is included. Centrifugation may be used for better separation.
 - The concentration of the solvent in the aqueous sample is determined using an appropriate analytical technique. This concentration represents the water solubility of the substance at that temperature.

Visualization of Solvent Selection Workflow

The process of selecting a suitable solvent for a specific application in research or drug development involves a logical progression of steps. The following diagram illustrates a typical decision-making workflow.





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Caption: A workflow diagram illustrating the key decision points in the solvent selection process.

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